

Propargite mode of action comparison IRAC class 12C

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Compound Focus: Propargite

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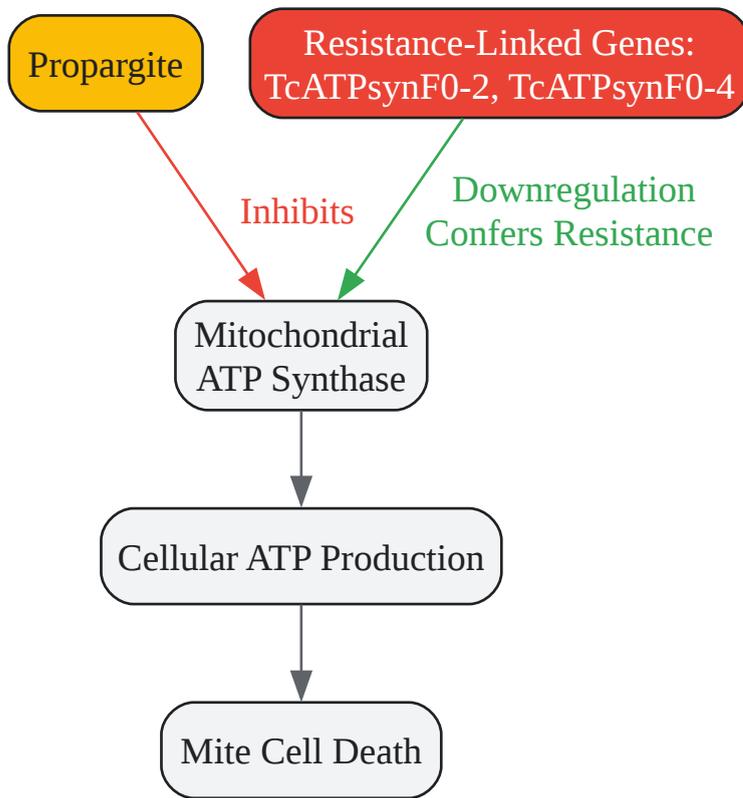
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Mode of Action and IRAC Classification

Propargite is classified by the Insecticide Resistance Action Committee (IRAC) as a **Group 12C** acaricide. Its specific mode of action is the **inhibition of mitochondrial ATP synthase** [1] [2]. This action disrupts energy production within mite cells, leading to their death.

The molecular basis for this mechanism is supported by research showing that exposure to **propargite** regulates the expression of specific ATP synthase genes in mites, such as *TcATPsynF0-2* and *TcATPsynF0-4* [3]. Furthermore, studies on resistant mite strains have linked decreased expression of certain ATP synthase genes to **propargite** resistance, confirming that ATP synthase is its primary target site [3].

The following diagram illustrates the core inhibitory action of **propargite** and the genes involved in resistance.



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Comparative Acaricide Efficacy Data

The table below summarizes experimental data comparing the toxicity of **propargite** to other acaricides against a laboratory strain of the Two-Spotted Spider Mite (*Tetranychus urticae*). Lower LC50 values indicate higher potency [4].

Acaricide	LC50 (against adults)	IRAC Mode of Action Group (if known from search results)
Abamectin	0.39 ppm	6
Fenpyroximate	5.67 ppm	21A
Spiromesifen	12.53 ppm	23
Chlorfenapyr	32.24 ppm	13

Acaricide	LC50 (against adults)	IRAC Mode of Action Group (if known from search results)
Propargite	77.05 ppm	12C
Dicofol	146.65 ppm	Not classified (UN)

Additionally, the same study evaluated effects on other life stages [4]:

- **Ovicidal Activity:** Spiromesifen showed 100% ovicidal activity at one-third of the recommended concentration, whereas **propargite** had **no observed effect on egg hatching**.
- **Nymphicidal Activity:** **Propargite** showed high nymphicidal activity (90.00% mortality), which was on par with abamectin (96.05%), dicofol (94.51%), and hexythiazox (90.24%).

Properties and Resistance Profile

The following table contrasts key characteristics of **propargite** with other acaricides, providing context for its use and limitations [4] [5] [2].

Property	Propargite	Comparative Agent (e.g., Spiromesifen)
Primary Use	Miticide	Miticide / Insecticide
Crop Safety	Can be phytotoxic (especially under high temperatures)	Generally safer on cowpea seedlings (based on novel analogues)
Resistance Issues	No significant resistance reported in over 50 years of use	Resistance development is a known challenge for many older acaricides
Toxicity to Non-Targets	Highly toxic to amphibians, fish, and zooplankton; potential carcinogen	Varies by specific compound
Human Toxicity	Skin and eye irritant; can cause dermatitis	Varies by specific compound

Experimental Protocol Overview

The search results refer to a standard laboratory bioassay method for evaluating acaricide efficacy against *Tetranychus urticae* [4]. While a complete step-by-step protocol is not provided, the key elements of the methodology are:

- **Test Organism:** A susceptible laboratory strain of Two-Spotted Spider Mite (*Tetranychus urticae*).
- **Application Method:** A **spray method** was used to treat different life stages of the mite (adults, eggs, nymphs).
- **Assessment:** The primary assessment metric was **mortality rate** across the different life stages.
- **Data Analysis:** **Lethal Concentration (LC50)** values were calculated for adult mites to allow for potency comparison between different acaricides.

Research Implications and Novel Developments

The data indicates that **propargite**, while less potent than some newer acaricides like abamectin, remains a useful compound, particularly due to its unique mode of action and the lack of widespread resistance [4] [5]. However, its drawbacks include lower potency, potential phytotoxicity, and environmental toxicity [5] [2] [6].

Recent research is focusing on designing novel analogues of **propargite** to overcome these limitations. Key structural modifications include [5]:

- Replacing the *tert*-butyl group on the benzene ring with halogens (e.g., chlorine) or groups like trifluoromethoxy.
- Substituting the propargyl group with fluorinated alkyl chains (e.g., 2-fluoroethyl). These modifications have yielded new compounds that demonstrate **improved acaricidal activity and significantly enhanced crop safety** on test plants like cowpea seedlings [5].

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References

1. Propargite | Insecticide Resistance Action Committee [irac-online.org]
2. Propargite [en.wikipedia.org]
3. Cloning and different expression of ATP synthase genes ... [sciencedirect.com]
4. Comparative toxicities of novel and conventional ... [sciencedirect.com]
5. Design, synthesis, and biological activity of novel ... [pmc.ncbi.nlm.nih.gov]
6. Propargite - an overview | ScienceDirect Topics [sciencedirect.com]

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